

The Biological Function of 5-Deazaacyclotetrahydrofolate: A Technical Guide

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Compound of Interest

Compound Name: 5-DACTHF

Cat. No.: B1664632

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Abstract

5-Deazaacyclotetrahydrofolate (**5-DACTHF**) is a synthetic antifolate agent that has garnered significant interest within the scientific community for its potent cytotoxic and antineoplastic properties. This technical guide provides an in-depth exploration of the core biological functions of **5-DACTHF**, with a particular focus on its mechanism of action as an inhibitor of de novo purine biosynthesis. This document details its interaction with key metabolic enzymes, the critical role of polyglutamylation in its bioactivity, and its effects on cellular proliferation. Comprehensive experimental protocols and quantitative data are presented to facilitate further research and development in the field of cancer chemotherapy.

Introduction

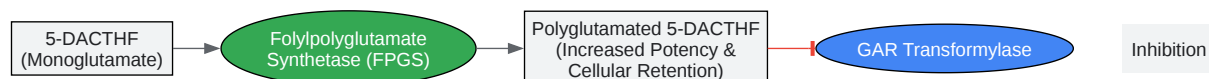
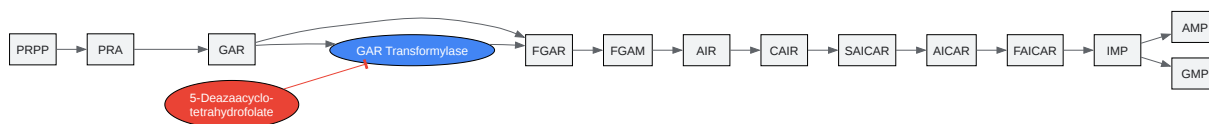
Folate antagonists, or antifolates, represent a cornerstone in the treatment of various cancers. These agents function by interfering with the metabolic pathways that rely on folic acid and its derivatives, which are essential for the synthesis of nucleotides and certain amino acids. 5-Deazaacyclotetrahydrofolate is a structural analogue of tetrahydrofolate, a critical one-carbon donor in numerous biosynthetic reactions. The primary mechanism of action of **5-DACTHF** is the inhibition of glycylamide ribonucleotide (GAR) transformylase, a key enzyme in the de novo purine biosynthesis pathway. This inhibition leads to a depletion of the purine nucleotide pool, thereby arresting DNA and RNA synthesis and ultimately inducing cell death in rapidly proliferating cancer cells.

Mechanism of Action: Inhibition of GAR Transformylase

The primary molecular target of 5-deazaacyclotetrahydrofolate is glycineamide ribonucleotide transformylase (GARFT), which catalyzes the formylation of glycineamide ribonucleotide to formylglycineamide ribonucleotide, a crucial step in the de novo synthesis of purines.

The De Novo Purine Biosynthesis Pathway

The de novo purine biosynthesis pathway is a fundamental metabolic process that constructs purine nucleotides from simpler precursors. GAR transformylase carries out the third step in this pathway. By inhibiting this enzyme, **5-DACTHF** effectively blocks the entire downstream synthesis of inosine monophosphate (IMP), the precursor to both adenosine monophosphate (AMP) and guanosine monophosphate (GMP).



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- To cite this document: BenchChem. [The Biological Function of 5-Deazaacyclotetrahydrofolate: A Technical Guide]. BenchChem, [2025]. [Online PDF].

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